

How to prepare Tirabrutinib stock solutions for cell culture experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tirabrutinib

Cat. No.: B611380

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Application Notes and Protocols for Tirabrutinib in Cell Culture

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tirabrutinib (also known as ONO-4059 or GS-4059) is a potent and highly selective second-generation, irreversible inhibitor of Bruton's tyrosine kinase (BTK).^{[1][2][3]} BTK is a critical non-receptor tyrosine kinase in the B-cell receptor (BCR) signaling pathway, which is essential for B-cell proliferation, differentiation, and survival.^[4] Dysregulation of the BCR signaling pathway is implicated in various B-cell malignancies. **Tirabrutinib** covalently binds to the cysteine residue Cys481 in the active site of BTK, leading to the inhibition of its downstream signaling pathways, including NF- κ B, AKT, and ERK, ultimately inducing apoptosis in malignant B-cells.^[5] These application notes provide detailed protocols for the preparation of **Tirabrutinib** stock solutions for use in in vitro cell culture experiments.

Tirabrutinib Properties

A summary of the key chemical and physical properties of **Tirabrutinib** hydrochloride is provided in the table below.

Property	Value	Reference
Chemical Name	(R)-6-amino-9-(1-(but-2-ynoyl)pyrrolidin-3-yl)-7-(4-phenoxyphenyl)-7,9-dihydro-8H-purin-8-one hydrochloride	[6]
Molecular Formula	C ₂₅ H ₂₃ ClN ₆ O ₃	[6][7]
Molecular Weight	490.95 g/mol	[6]
CAS Number	1439901-97-9	[6]

Solubility and Stock Solution Stability

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **Tirabrutinib** stock solutions. It is crucial to use anhydrous, high-purity DMSO to ensure the stability and integrity of the compound.

Solvent	Solubility	Reference
DMSO	≥ 95 mg/mL (approximately 193.5 mM)	[1]

Storage and Stability:

Proper storage of **Tirabrutinib** stock solutions is critical to maintain their biological activity. Aliquoting the stock solution into smaller, single-use volumes is highly recommended to avoid repeated freeze-thaw cycles.

Storage Condition	Duration	Reference
-20°C in DMSO	Up to 1 year	[1]
-80°C in DMSO	Up to 2 years	[1]
Powder (dry)	>2 years at -20°C	[6]

Experimental Protocols

Preparation of Tirabrutinib Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution of **Tirabrutinib** in DMSO.

Materials:

- **Tirabrutinib** hydrochloride (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer

Procedure:

- Calculate the required mass of **Tirabrutinib**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 490.95 \text{ g/mol} \times 1000 \text{ mg/g} = 4.91 \text{ mg}$
- Weighing **Tirabrutinib**:
 - Carefully weigh out 4.91 mg of **Tirabrutinib** hydrochloride powder and place it in a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Tirabrutinib** powder.
- Ensuring Complete Dissolution:

- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary.
- Aliquoting and Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use sterile tubes (e.g., 20 µL or 50 µL) to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C for up to one year or at -80°C for up to two years.

Preparation of Working Solutions for Cell Culture

To avoid precipitation of **Tirabrutinib** when adding it to aqueous cell culture media, a serial dilution in DMSO should be performed first, followed by dilution in the cell culture medium. The final concentration of DMSO in the cell culture should be kept below 0.5%, and ideally at or below 0.1%, to minimize solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Example: Preparing a 1 µM final concentration of **Tirabrutinib** in a 2 mL cell culture volume:

Step 1: Intermediate Dilution in DMSO

- From the 10 mM stock solution, prepare an intermediate dilution of 1 mM in DMSO.
 - Take 10 µL of the 10 mM stock solution and add it to 90 µL of fresh DMSO to get a total volume of 100 µL of 1 mM **Tirabrutinib**.

Step 2: Final Dilution in Cell Culture Medium

- To achieve a final concentration of 1 µM in 2 mL of cell culture medium, you will need to add 2 µL of the 1 mM intermediate stock solution.
 - Calculation: $(V_1)(C_1) = (V_2)(C_2)$
 - $V_1 = (2000 \mu\text{L} * 1 \mu\text{M}) / 1000 \mu\text{M} = 2 \mu\text{L}$
- Add 2 µL of the 1 mM **Tirabrutinib** intermediate stock to the 2 mL of cell culture medium.

- Mix thoroughly by gentle pipetting.

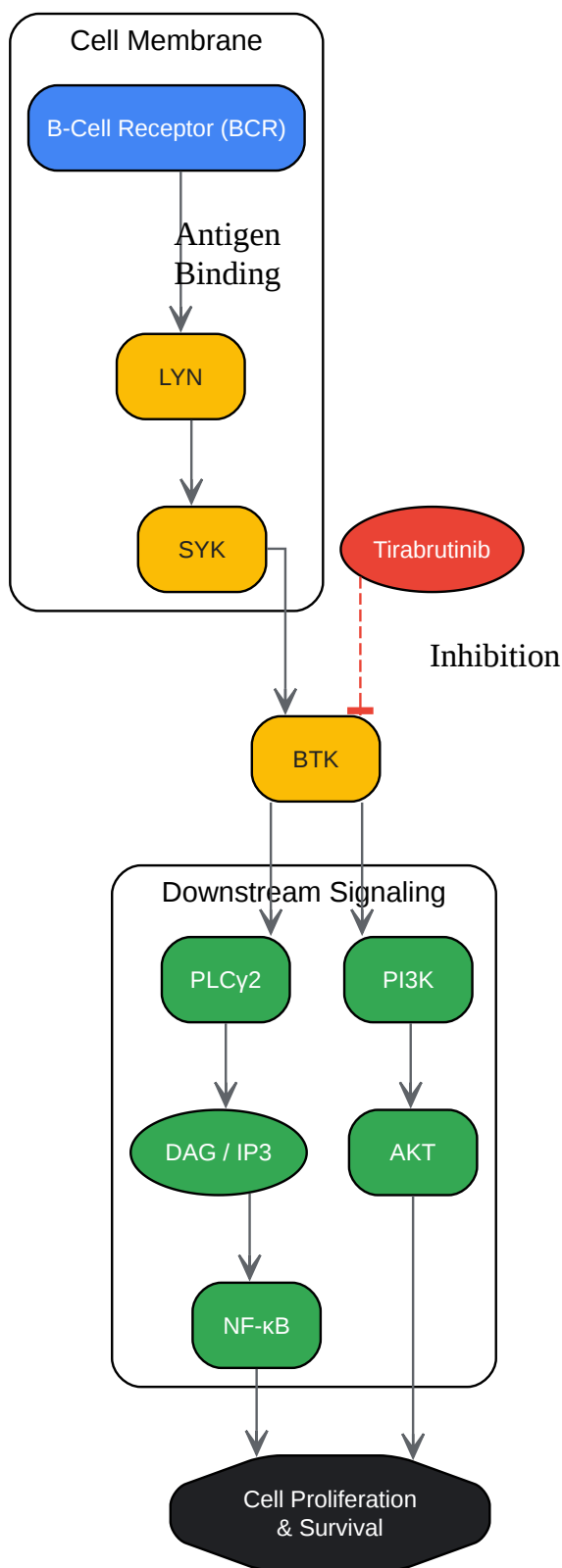
Vehicle Control:

- Add 2 μ L of DMSO to 2 mL of cell culture medium to create a vehicle control with the same final DMSO concentration (0.1%).

Signaling Pathway and Experimental Workflow Diagrams

Tirabrutinib Mechanism of Action: Inhibition of the BCR Signaling Pathway

Tirabrutinib targets and irreversibly inhibits Bruton's tyrosine kinase (BTK), a key enzyme in the B-cell receptor (BCR) signaling pathway. The diagram below illustrates the simplified signaling cascade and the point of inhibition by **Tirabrutinib**.

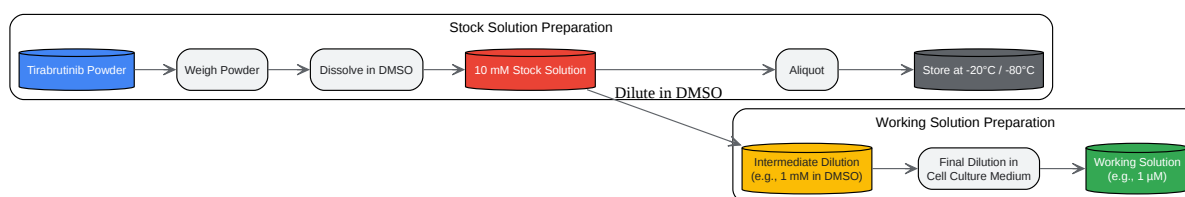


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Caption: **Tirabrutinib** inhibits BTK in the BCR signaling pathway.

Experimental Workflow for Tirabrutinib Stock and Working Solution Preparation

The following diagram outlines the logical workflow for preparing **Tirabrutinib** solutions for cell culture experiments, from the initial powder to the final working concentration.



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Caption: Workflow for preparing **Tirabrutinib** solutions.

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